

ensuring complete dissolution of 1400w Dihydrochloride for experiments

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Compound of Interest

Compound Name: 1400w Dihydrochloride

CAS No.: 214358-33-5

Cat. No.: B1663835

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Technical Support Center: 1400w Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the complete dissolution of **1400w Dihydrochloride** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **1400w Dihydrochloride** and what is its primary mechanism of action? A1: **1400w Dihydrochloride** is the dihydrochloride salt of 1400W, a potent and highly selective inhibitor of inducible nitric oxide synthase (iNOS).[1][2][3] Its primary mechanism is to act as a slow, tight-binding inhibitor of iNOS, which is competitive with L-arginine, the substrate for nitric oxide (NO) production.[2] This selectivity makes it a valuable tool for studying the specific roles of iNOS in various physiological and pathological processes, with significantly lower potency against endothelial NOS (eNOS) and neuronal NOS (nNOS).[1][4]

Q2: What are the recommended solvents for dissolving **1400w Dihydrochloride**? A2: **1400w Dihydrochloride** has different solubility profiles in aqueous and organic solvents. It is significantly more soluble in aqueous systems.[5]

- Aqueous Solvents: Water, PBS (pH 7.2), and other aqueous buffers are the preferred solvents for achieving high concentrations (>10 mg/mL).[5][6]
- Organic Solvents: Dimethyl sulfoxide (DMSO), methanol, ethanol, and N,N-dimethylformamide (DMF) can also be used, but the solubility is typically much lower (<0.25 mg/mL in some cases, though some suppliers report higher solubility in DMSO, up to 55 mg/mL).[5][7][8]

Q3: How should I store **1400w Dihydrochloride** powder and its solutions? A3: Proper storage is crucial for maintaining the compound's stability.

- Powder: The solid powder should be stored at -20°C and is stable for years under these conditions.[4][8]
- Aqueous Solutions: Aqueous solutions are less stable and should be prepared fresh daily for experiments.[5]
- Organic Stock Solutions: Stock solutions prepared in organic solvents like DMSO or ethanol are more stable and can be stored at -20°C for up to three months or at -80°C for six months to a year.[5][9] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[8]

Q4: Is **1400w Dihydrochloride** cell-permeable and suitable for in vivo studies? A4: Yes, **1400w Dihydrochloride** is cell-permeable and has been demonstrated to be active in various in vivo models.[1][2] It has been used in studies involving subcutaneous, intravenous, and intraperitoneal administration in animal models to investigate its effects on conditions like neurotoxicity, cancer, and inflammation.[2][6][10]

Troubleshooting Dissolution Issues

This guide addresses common problems encountered when preparing **1400w Dihydrochloride** solutions.

Problem 1: The compound is not fully dissolving in my chosen solvent.

- Cause: The concentration may exceed the solubility limit of the solvent, or the dissolution process may be slow.
- Solution:
 - Verify Solubility: First, consult the solubility data table below to ensure you are working within the recommended concentration range for your solvent.
 - Use Recommended Solvents: For high concentrations, aqueous solutions like sterile distilled water or PBS are superior.^{[5][6]} For organic stock solutions, DMSO or methanol are common choices.^{[4][7]}
 - Aid Dissolution: Gentle warming or vortexing can help. For many solvents, including water and DMSO, sonication is highly recommended to facilitate complete dissolution.^{[8][9]}
 - Check Purity: Ensure the purity of your compound, as impurities can affect solubility. The compound should be a crystalline solid.^{[4][7]}

Problem 2: My aqueous solution appears cloudy or forms a precipitate after preparation.

- Cause: This may be due to the compound's stability issues in aqueous media or the use of a buffer with which it has limited compatibility.
- Solution:
 - Prepare Fresh: Aqueous solutions of **1400w Dihydrochloride** are known to be less stable and should always be prepared fresh on the day of the experiment.^[5]
 - pH Consideration: Ensure the pH of your aqueous buffer is appropriate. A pH of 7.2 (such as in PBS) is commonly cited for good solubility.^[5]
 - Filter Sterilization: If preparing solutions for cell culture or in vivo use, it is recommended to filter the final aqueous solution through a 0.22 μm filter after dissolution.^[9]

Problem 3: I prepared a stock in DMSO, but see precipitation when diluting into my aqueous experimental medium (e.g., cell culture media).

- Cause: This is a common issue when diluting a concentrated organic stock into an aqueous medium where the compound's solubility is lower at that final solvent composition.
- Solution:
 - Dilute Immediately Before Use: Make the final dilution of the organic stock solution into the aqueous buffer or isotonic saline immediately before performing the biological experiment. [5]
 - Stepwise Dilution: Try a stepwise dilution. First, dilute the DMSO stock into a small volume of the aqueous medium while vortexing, and then add this intermediate dilution to the final volume.
 - Limit Organic Solvent Concentration: Ensure the final concentration of the organic solvent (e.g., DMSO) in your experimental setup is low (typically <0.5%) to avoid solvent-induced artifacts.

Data Presentation

Table 1: Solubility of **1400w Dihydrochloride**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Aqueous Solvents			
Water	>10[5], 25.02[1], 100[9][10]	~40[5], 100[1], ~400[9][10]	Sonication is recommended to aid dissolution.[8][9] Prepare fresh daily.[5]
PBS (pH 7.2)	>10[5]	~40[5]	Prepare fresh daily.[5]
Organic Solvents			
DMSO	<0.25[5], 20[9][10], 55[8]	<1[5], ~80[9][10], ~220[8]	Sonication recommended.[8][9] Stock solutions are stable at -80°C.[9]
Methanol	Soluble[4][7]	-	-
Ethanol	<0.25[5]	<1[5]	Stock solutions can be stored at -20°C.[5]
DMF	<0.25[5]	<1[5]	Stock solutions can be stored at -20°C.[5]

Note: Solubility can vary between batches and suppliers. The provided data is for guidance. It is always recommended to perform a small-scale test to confirm solubility with your specific batch.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution in PBS

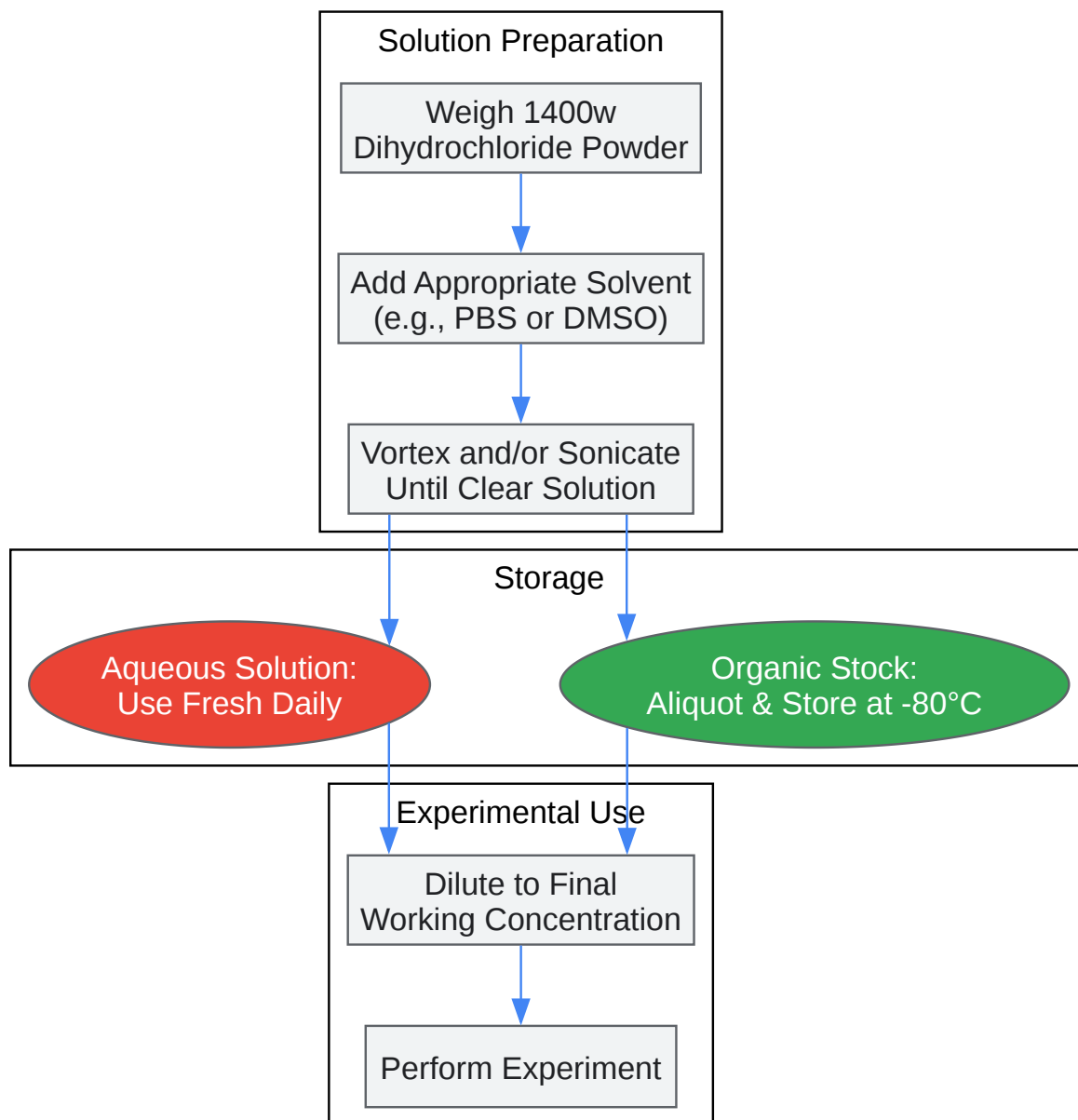
- Calculate Mass: Based on the molecular weight of **1400w Dihydrochloride** (250.17 g/mol), calculate the mass required. For 1 mL of a 10 mM solution, you will need 2.50 mg.

- **Weigh Compound:** Accurately weigh the calculated amount of **1400w Dihydrochloride** powder in a suitable sterile container.
- **Add Solvent:** Add the desired volume of sterile PBS (pH 7.2). For 2.50 mg, add 1 mL of PBS.
- **Promote Dissolution:** Vortex the solution vigorously. If particulates remain, place the container in a sonicator bath until the solution is clear.
- **Use Immediately:** This aqueous solution is now ready for use. It should be prepared fresh and used on the same day.^[5] Discard any unused solution.

Protocol 2: Preparation and Dilution of a 20 mM DMSO Stock Solution

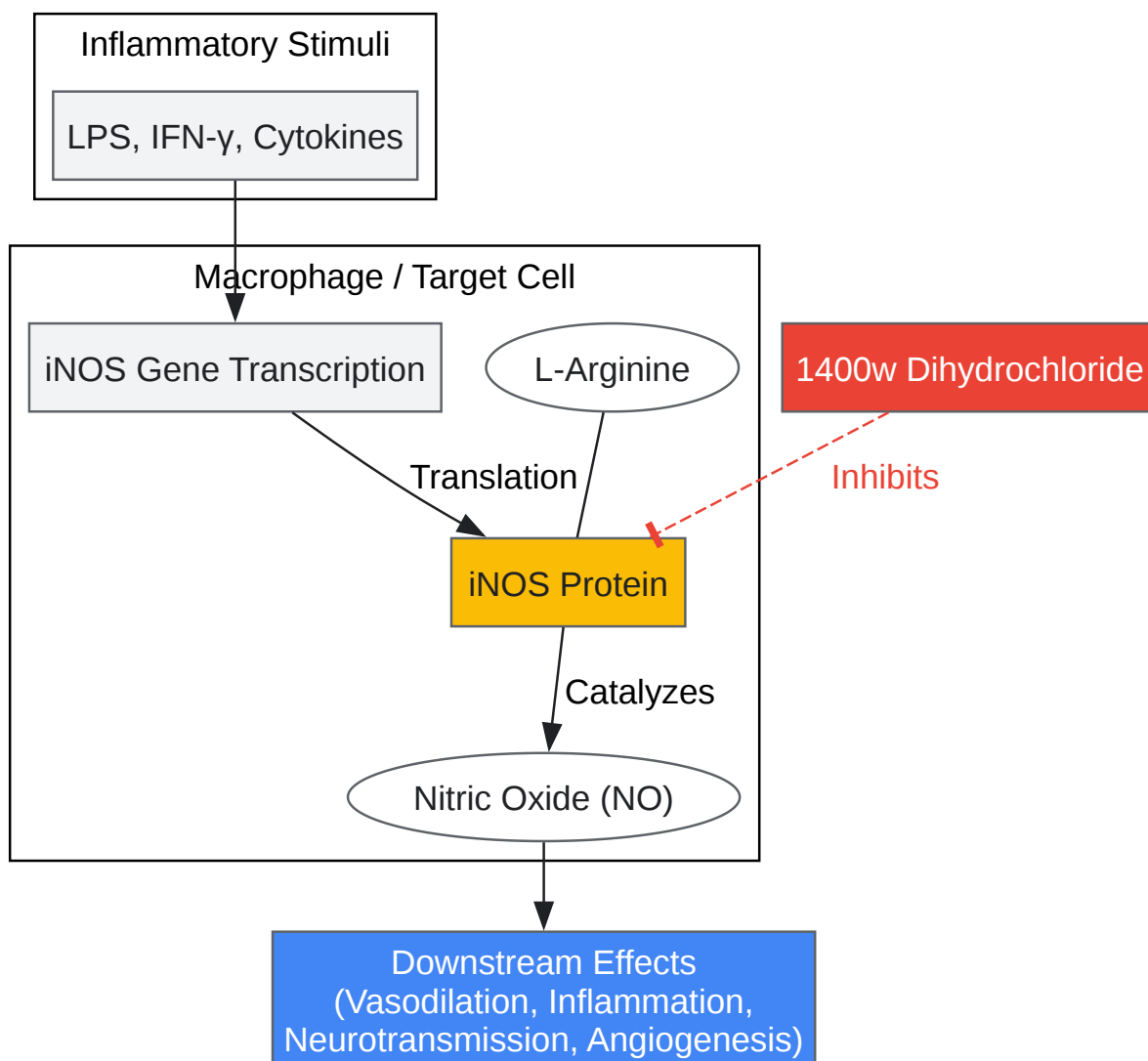
- **Weigh Compound:** Accurately weigh 5.0 mg of **1400w Dihydrochloride** powder into a sterile, conical tube.
- **Add Solvent:** Add 1 mL of high-purity, anhydrous DMSO.
- **Promote Dissolution:** Vortex the solution. If needed, sonicate the tube in a water bath until all solid material has dissolved and the solution is clear.^[9]
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 6 months.^[9]
- **Dilution for Experiments:**
 - Thaw a single aliquot of the DMSO stock solution.
 - Immediately before the experiment, dilute the stock solution into your final aqueous buffer or cell culture medium to the desired working concentration.
 - Ensure the final DMSO concentration in your assay is minimal (e.g., <0.1%) to prevent solvent toxicity.

Mandatory Visualization



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Caption: Workflow for preparing **1400w Dihydrochloride** solutions.



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Caption: Inhibition of the iNOS signaling pathway by 1400w.

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